

N-Acetyl-D-tyrosine chemical properties and structure

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Compound of Interest

Compound Name: **N-Acetyl-D-tyrosine**

Cat. No.: **B556427**

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N-Acetyl-D-tyrosine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and analysis of **N-Acetyl-D-tyrosine**. As the enantiomer of the more common N-Acetyl-L-tyrosine, this compound is of significant interest in chiral chemistry, drug development, and as a stereospecific building block. This document outlines key physicochemical data, detailed experimental protocols, and relevant biochemical context.

Core Chemical Properties and Structure

N-Acetyl-D-tyrosine is an acetylated derivative of the non-proteinogenic amino acid D-tyrosine. The acetylation of the primary amine group increases its stability and modifies its solubility profile. The core structure consists of a central chiral carbon (alpha-carbon) with the (R)-configuration, bonded to an acetyl amino group, a carboxylic acid group, a methylene group, and a 4-hydroxybenzyl (phenol) side chain.

Physicochemical Properties

The quantitative properties of **N-Acetyl-D-tyrosine** are summarized below. It is important to note that while many physical properties are identical to its L-enantiomer, the optical rotation is equal in magnitude but opposite in direction.

Property	Value	Reference(s)
IUPAC Name	(2R)-2-acetamido-3-(4-hydroxyphenyl)propanoic acid	[1]
CAS Number	19764-32-0	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[1]
Molecular Weight	223.22 g/mol	[1]
Appearance	White to cream crystalline powder or crystals	[2]
Melting Point	149-155 °C (data for L-isomer)	[2] [3]
Solubility in Water	25 mg/mL (data for L-isomer)	[4] [5]
Solubility in Ethanol	Soluble (25 mg/mL) (data for L-isomer)	[4] [5]
Specific Optical Rotation	Inferred as -47° to -49° (c=1 in water)	[2]

Note: The specific optical rotation for the D-isomer is inferred to be the negative value of the experimentally determined range for the L-isomer (+47° to +49°).

Structural Identifiers

Identifier Type	Value	Reference(s)
SMILES	CC(=O)N--INVALID-LINK--C(=O)O	[1]
InChI	InChI=1S/C11H13NO4/c1-7(13)12-10(11(15)16)6-8-2-4-9(14)5-3-8/h2-5,10,14H,6H2,1H3,(H,12,13)(H,15,16)/t10-/m1/s1	[1]
InChIKey	CAHKINHBCWCHCF- SNVBAGLBSA-N	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **N-Acetyl-D-tyrosine**.

Chemical Synthesis via Acetylation of D-Tyrosine

This protocol describes the N-acetylation of D-tyrosine using acetic anhydride under alkaline conditions. This method is adapted from established procedures for the L-isomer.[\[6\]](#)

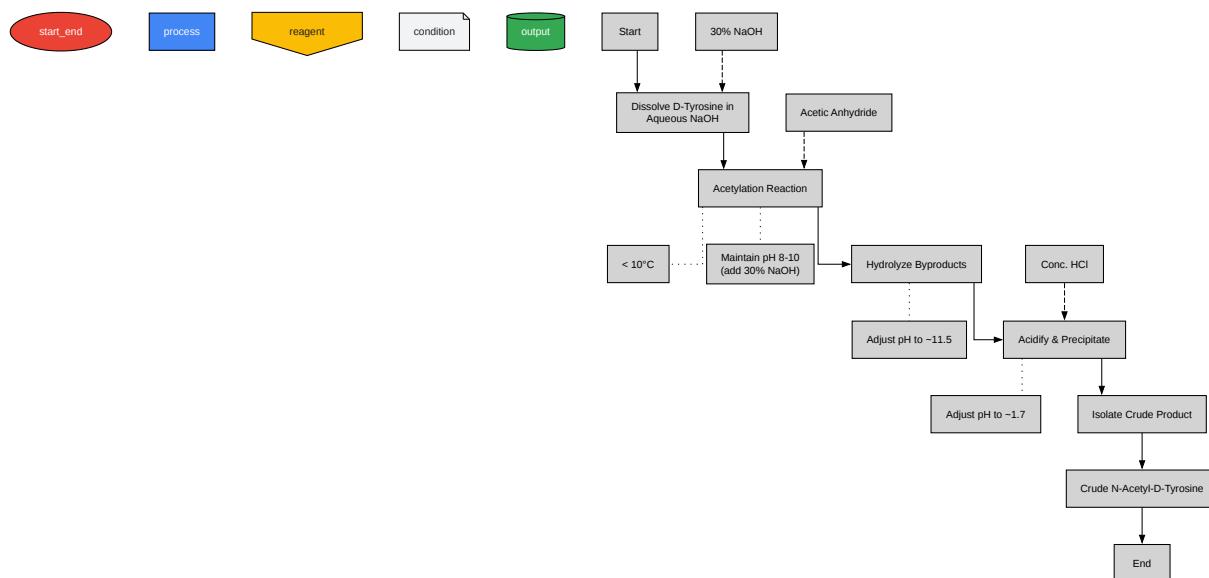
Materials:

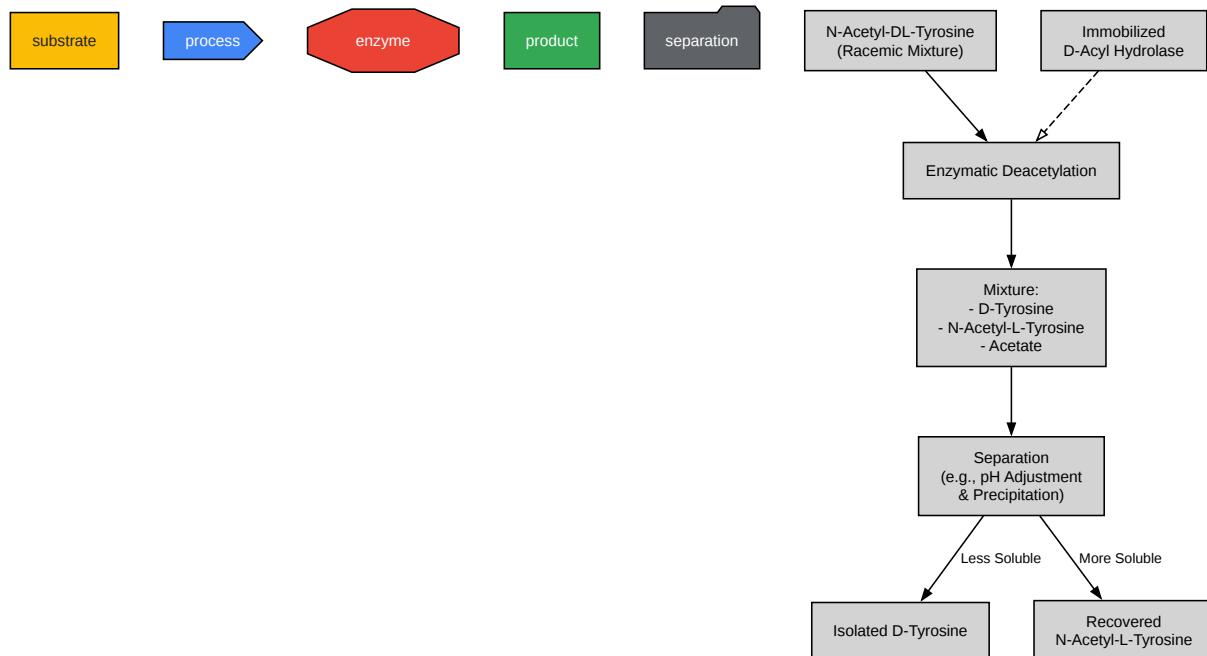
- D-Tyrosine
- 30% (w/v) Sodium Hydroxide (NaOH) solution
- Acetic Anhydride
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water

Procedure:

- Dissolution: In a suitable reaction vessel, disperse D-tyrosine in deionized water. With vigorous stirring, slowly add 30% NaOH solution dropwise until the D-tyrosine is completely dissolved, achieving a pH of approximately 11-12.
- Acetylation: Cool the solution in an ice bath to below 10°C. While maintaining the temperature, slowly add 1.05 molar equivalents of acetic anhydride dropwise. Simultaneously, add 30% NaOH solution as needed to maintain the pH of the reaction mixture between 8 and 10.
- Hydrolysis of Byproducts: After the addition of acetic anhydride is complete, adjust the pH to approximately 11.5 with 30% NaOH solution and stir for 20-30 minutes at room temperature. This step helps to hydrolyze any O-acetylated byproducts.

- Precipitation: Slowly acidify the reaction mixture with concentrated HCl while stirring. **N-Acetyl-D-tyrosine** will precipitate as the pH approaches its isoelectric point (pH ~1.7).
- Isolation: Cool the mixture in an ice bath for at least one hour to ensure complete precipitation. Collect the crude product by vacuum filtration and wash the filter cake with cold deionized water.





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